

Synthesis and Characterization of 2-Iodo-5-methoxyaniline: A Technical Guide

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Compound of Interest

Compound Name: **2-Iodo-5-methoxyaniline**

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This guide provides a comprehensive overview of the synthesis and characterization of **2-iodo-5-methoxyaniline**, a valuable building block in organic synthesis, particularly for the development of novel pharmaceutical compounds. This document details a practical synthetic route, thorough characterization data, and the necessary experimental protocols.

Introduction

2-Iodo-5-methoxyaniline is an aromatic amine containing both iodo and methoxy functionalities.^[1] Its chemical structure, presented below, makes it a versatile precursor for a variety of chemical transformations, including cross-coupling reactions where the iodine atom can be readily substituted. The presence of the amino and methoxy groups also allows for further derivatization, making it a key intermediate in the synthesis of complex organic molecules and active pharmaceutical ingredients.

Chemical Structure:

Figure 1: Chemical structure of **2-Iodo-5-methoxyaniline**.

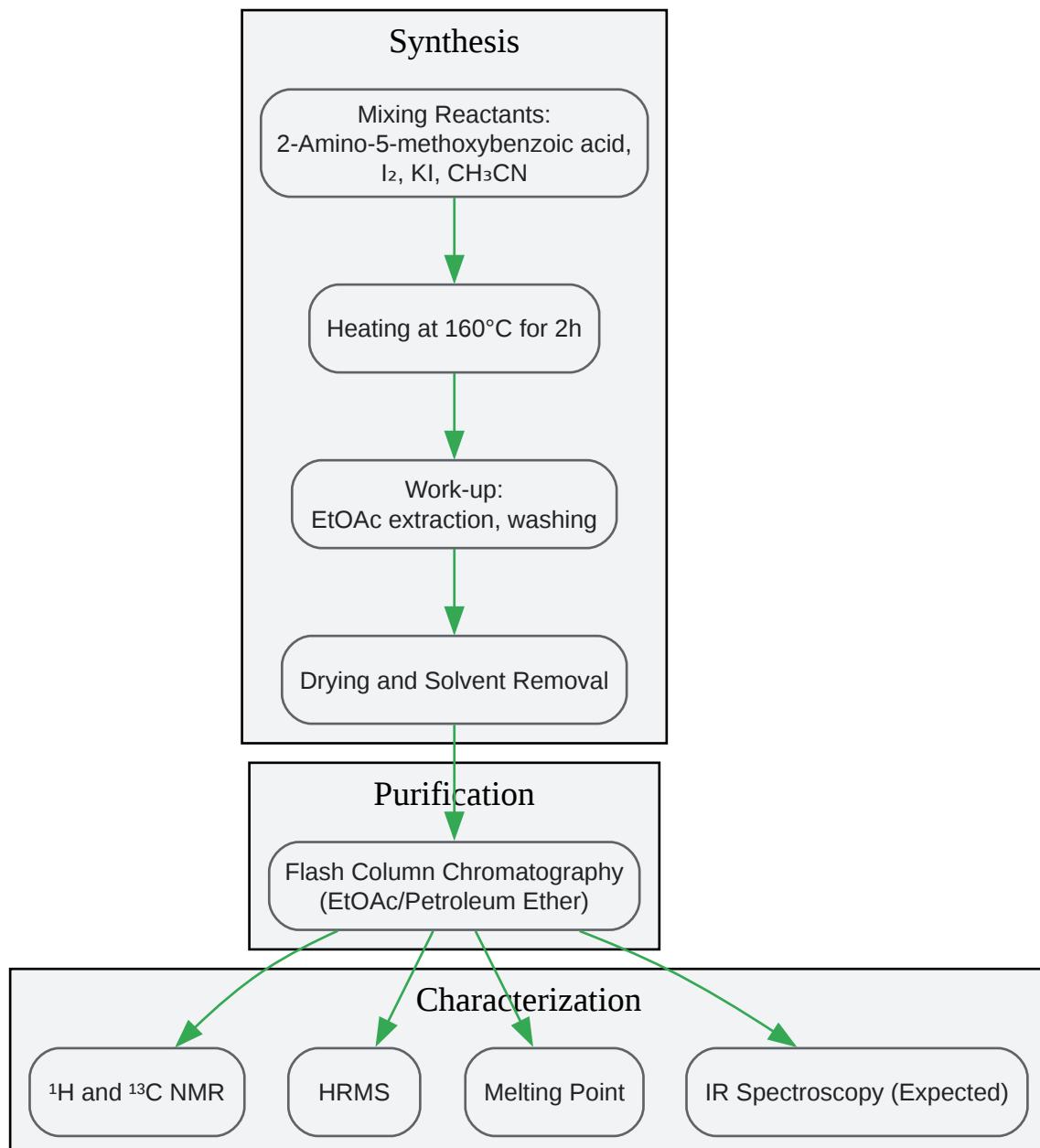
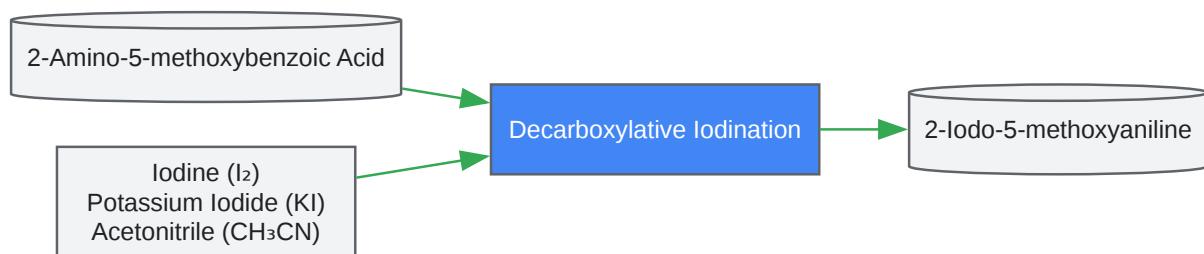
Synthesis of 2-Iodo-5-methoxyaniline

A practical and efficient method for the synthesis of **2-iodo-5-methoxyaniline** is the transition-metal-free and base-free decarboxylative iodination of 2-amino-5-methoxybenzoic acid.^[2] This

method offers a direct route to the desired product from a readily available starting material.

Synthesis Pathway

The synthesis proceeds via the decarboxylative iodination of 2-amino-5-methoxybenzoic acid in the presence of iodine.



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References

- 1. rsc.org [rsc.org]
- 2. 5-Iodo-2-methoxyaniline | C7H8INO | CID 12905382 - PubChem [pubchem.ncbi.nlm.nih.gov]
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